

# Solubility Profile of Dimethyl Adipate in Common Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Dimethyladipate

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## Introduction

Dimethyl adipate (DMA), a diester of adipic acid, is a colorless, oily liquid with a faint, pleasant odor. It serves as a versatile solvent, plasticizer, and chemical intermediate in various industrial applications, including in the formulation of pharmaceuticals and drug delivery systems. A thorough understanding of its solubility characteristics in common organic solvents is crucial for its effective utilization in research, development, and manufacturing. This technical guide provides a comprehensive overview of the solubility of dimethyl adipate, methods for its quantitative determination, and the underlying principles governing its miscibility with organic solvents.

While extensive quantitative data for the solubility of dimethyl adipate in a wide range of organic solvents is not readily available in published literature, it is widely reported to be miscible with many common organic solvents. Miscibility refers to the ability of two liquids to mix in all proportions, forming a homogeneous solution.

## Qualitative Solubility Data

Based on available chemical literature and safety data sheets, dimethyl adipate exhibits the following qualitative solubility characteristics:

Solvent Class	Representative Solvents	Qualitative Solubility
Alcohols	Methanol, Ethanol, Isopropanol	Miscible[1]
Ketones	Acetone, Methyl Ethyl Ketone	Highly Miscible[1]
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Miscible[1][2]
Esters	Ethyl Acetate	Soluble
Hydrocarbons	Toluene, Hexane	Soluble
Acids	Acetic Acid	Soluble[2]
Water	Sparsingly soluble to immiscible[1][2]	

Note: "Soluble" indicates that while dimethyl adipate dissolves in these solvents, it may not be miscible in all proportions. The term "miscible" implies complete solubility at any concentration.

## Quantitative Solubility Data

Precise quantitative solubility data for dimethyl adipate in various organic solvents is limited in publicly accessible databases. One source indicates a solubility of 25 g/L in water. However, for most organic solvents, the qualitative description "miscible" is used, suggesting that quantitative limits are not practically applicable as they would be considered infinite for formulation purposes.

For applications requiring precise solubility values (e.g., in g/100g of solvent at a specific temperature), experimental determination is recommended.

## Experimental Protocols for Solubility Determination

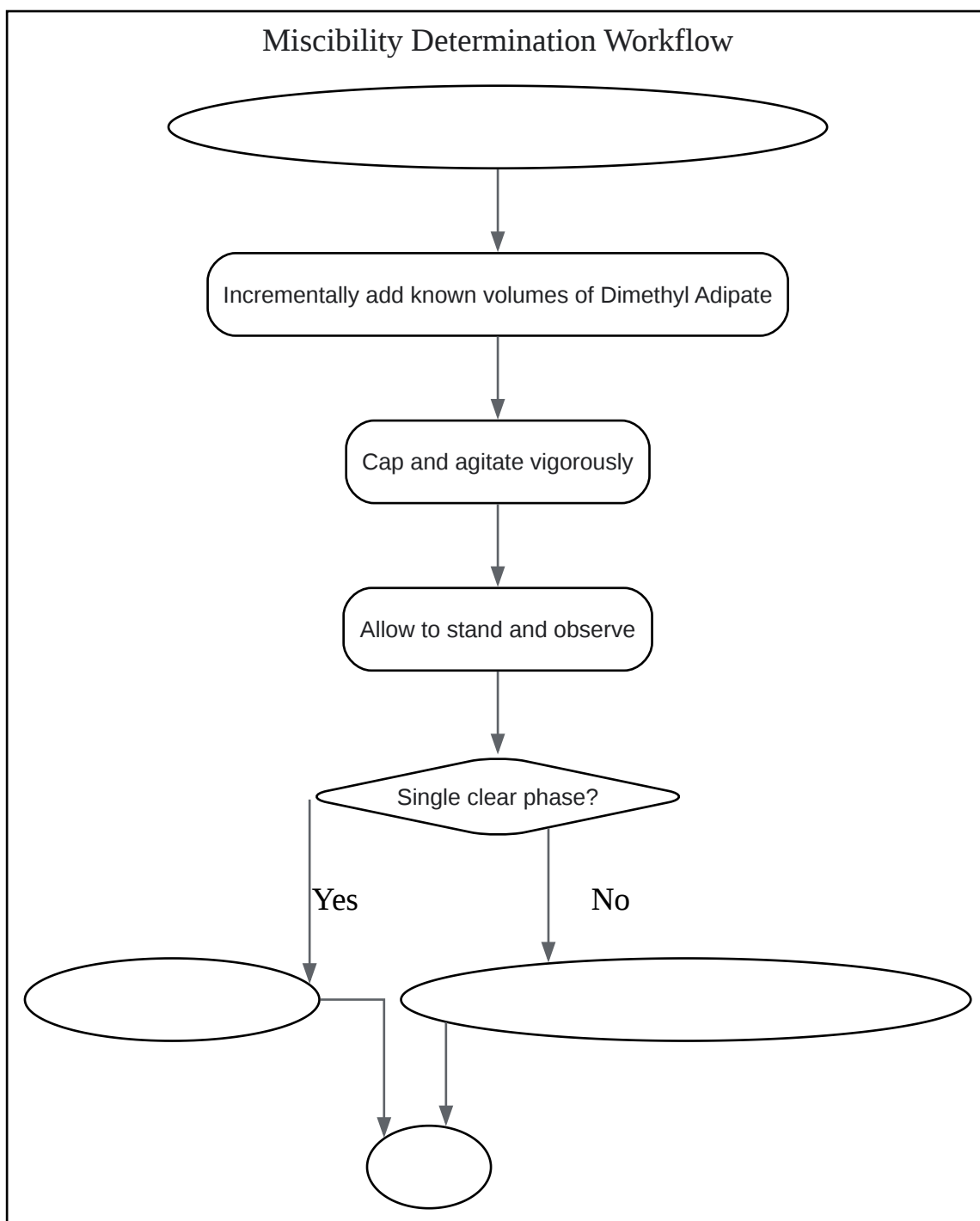
For researchers requiring precise quantitative solubility data, the following experimental protocols can be employed.

### Determination of Miscibility (Qualitative)

This simple visual method can be used to confirm the miscibility of dimethyl adipate with a solvent.

Methodology:

- Preparation: In a clear, sealed container (e.g., a glass vial or test tube), add a known volume of the organic solvent.
- Addition of DMA: Incrementally add known volumes of dimethyl adipate to the solvent.
- Mixing: After each addition, securely cap the container and agitate it vigorously for a set period (e.g., 1-2 minutes).
- Observation: Allow the mixture to stand and observe for any signs of phase separation, cloudiness, or the formation of distinct layers.
- Conclusion: If a single, clear phase remains after the addition of any proportion of dimethyl adipate, the two liquids are considered miscible.



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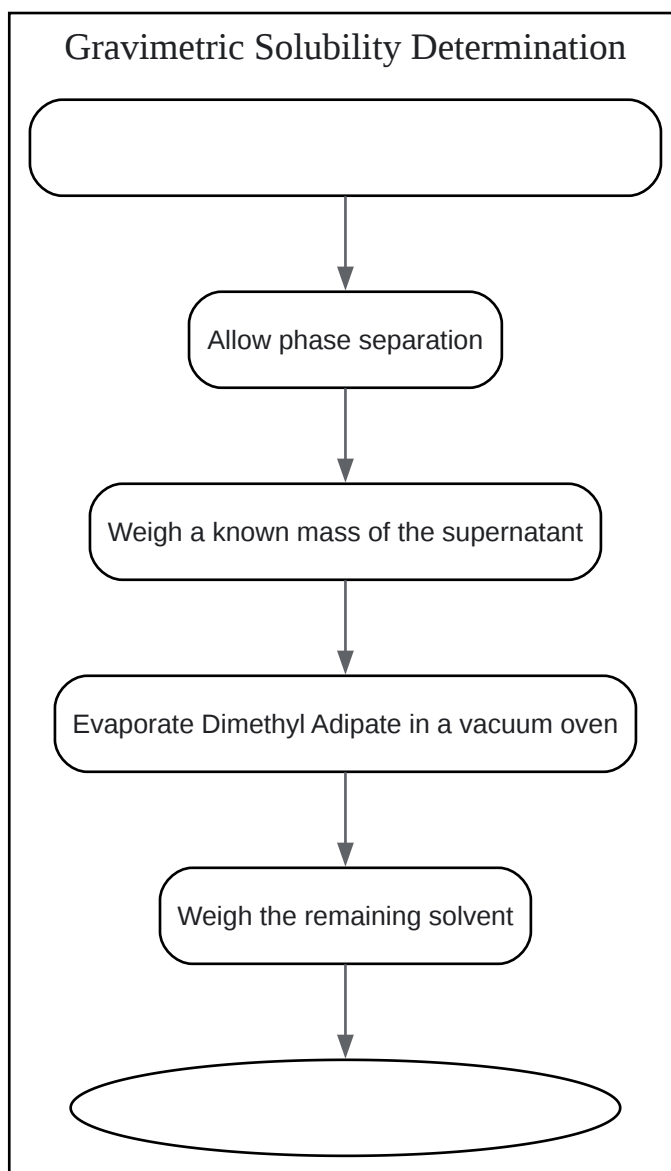
Figure 1. Workflow for the qualitative determination of miscibility.

## Gravimetric Method for Quantitative Solubility Determination (for non-volatile solvents)

This method is suitable for determining the solubility of dimethyl adipate in low-volatility organic solvents.

### Methodology:

- **Saturation:** Prepare a saturated solution by adding an excess of dimethyl adipate to a known mass of the solvent in a sealed container. Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the mixture to stand undisturbed at the constant temperature until a clear supernatant layer is formed above the excess dimethyl adipate.
- **Sampling:** Carefully extract a known mass of the clear supernatant (the saturated solution).
- **Evaporation:** Place the weighed sample in a pre-weighed container and heat it in a vacuum oven at a temperature sufficient to evaporate the dimethyl adipate without degrading the solvent.
- **Final Weighing:** Once all the dimethyl adipate has evaporated and the mass of the container with the remaining solvent is constant, record the final mass.
- **Calculation:** The solubility can be calculated as follows:
  - Mass of dimethyl adipate = Initial mass of saturated solution - Final mass of solvent
  - Solubility ( g/100g solvent) = (Mass of dimethyl adipate / Mass of solvent) x 100



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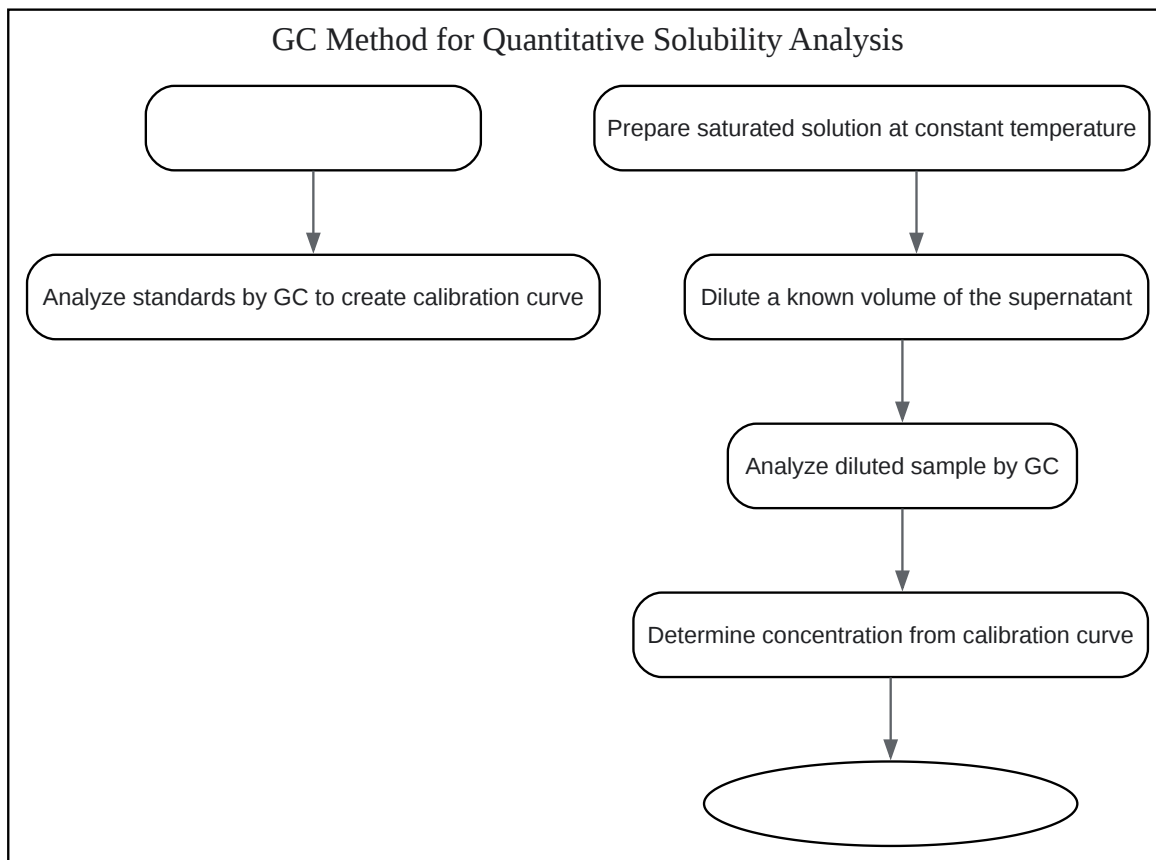
*Figure 2. Gravimetric method for quantitative solubility determination.*

## Gas Chromatography (GC) Method for Quantitative Analysis

For volatile solvents, where the gravimetric method is not suitable, gas chromatography can be used to determine the concentration of dimethyl adipate in a saturated solution.

Methodology:

- **Calibration:** Prepare a series of standard solutions with known concentrations of dimethyl adipate in the solvent of interest. Analyze these standards by GC to create a calibration curve (peak area vs. concentration).
- **Saturation:** Prepare a saturated solution of dimethyl adipate in the solvent at a constant temperature, as described in the gravimetric method.
- **Sampling and Dilution:** Carefully extract a known volume of the clear supernatant and dilute it with a known volume of the pure solvent to bring the concentration within the range of the calibration curve.
- **GC Analysis:** Inject the diluted sample into the gas chromatograph and record the peak area corresponding to dimethyl adipate.
- **Calculation:** Use the calibration curve to determine the concentration of dimethyl adipate in the diluted sample. Account for the dilution factor to calculate the concentration in the original saturated solution, which represents the solubility.



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*Figure 3. Gas chromatography method for quantitative solubility analysis.*

## Factors Influencing Solubility

The high miscibility of dimethyl adipate with many organic solvents can be attributed to the principle of "like dissolves like." Dimethyl adipate is a polar molecule due to the presence of two ester functional groups. These ester groups can participate in dipole-dipole interactions with polar solvent molecules such as alcohols, ketones, and other esters. The hydrocarbon backbone of dimethyl adipate also allows for van der Waals interactions with less polar solvents.

## Conclusion



Dimethyl adipate is a highly versatile solvent that is miscible with a wide array of common organic solvents. This property makes it a valuable component in numerous formulations across the pharmaceutical and chemical industries. While precise quantitative solubility data is not always readily available, the experimental protocols outlined in this guide provide robust methods for its determination, enabling researchers and formulation scientists to accurately assess its suitability for their specific applications.

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## References

- 1. Page loading... [guidechem.com]
- 2. Dimethyladipate | C<sub>8</sub>H<sub>14</sub>O<sub>4</sub> | CID 12329 - PubChem [pubchem.ncbi.nlm.nih.gov]
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